

Application Note: High-Purity 3,5-Dinitrobenzotrifluoride via Methanol Recrystallization

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Compound of Interest

Compound Name: 3,5-Dinitrobenzotrifluoride

Cat. No.: B042144

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note provides a detailed protocol for the purification of crude **3,5-Dinitrobenzotrifluoride** using a single-solvent recrystallization method. **3,5-Dinitrobenzotrifluoride** is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The protocol herein describes an efficient and reproducible method using methanol, which has been identified as a highly effective solvent for this purpose.^[1] This document includes a step-by-step experimental procedure, safety precautions, and methods for characterizing the final product.

Introduction

3,5-Dinitrobenzotrifluoride is a crucial building block in organic synthesis. The purity of this intermediate is paramount as impurities can lead to side reactions, lower yields, and complications in downstream applications. While the synthesis of **3,5-Dinitrobenzotrifluoride** typically involves the nitration of m-nitrobenzotrifluoride, the crude product often contains unreacted starting materials and other byproducts.^[1] Recrystallization is a powerful technique for purifying solid compounds, which separates a compound from its impurities based on differences in solubility.^[2] This protocol details the purification of crude **3,5-Dinitrobenzotrifluoride** by recrystallization from methanol.

Physicochemical Properties

A summary of the key properties of **3,5-Dinitrobenzotrifluoride** is presented below. This data is essential for handling, characterization, and quality control.

Property	Value	Reference
CAS Number	401-99-0	[3]
Molecular Formula	C ₇ H ₃ F ₃ N ₂ O ₄	[3]
Molecular Weight	236.11 g/mol	[4]
Appearance	Powder to crystal	[4]
Melting Point	47-51 °C (lit.)	[4][5][6]
Boiling Point	127-129 °C (9 mmHg)	[4]
Solubility	Insoluble in water	

Experimental Protocol

This section outlines the materials, equipment, and step-by-step procedure for the purification.

Materials and Equipment

- Reagents:
 - Crude **3,5-Dinitrobenzotrifluoride**
 - Methanol (ACS grade or higher)
 - Decolorizing carbon (optional)
- Equipment:
 - Erlenmeyer flasks
 - Hot plate with magnetic stirring capabilities
 - Magnetic stir bars

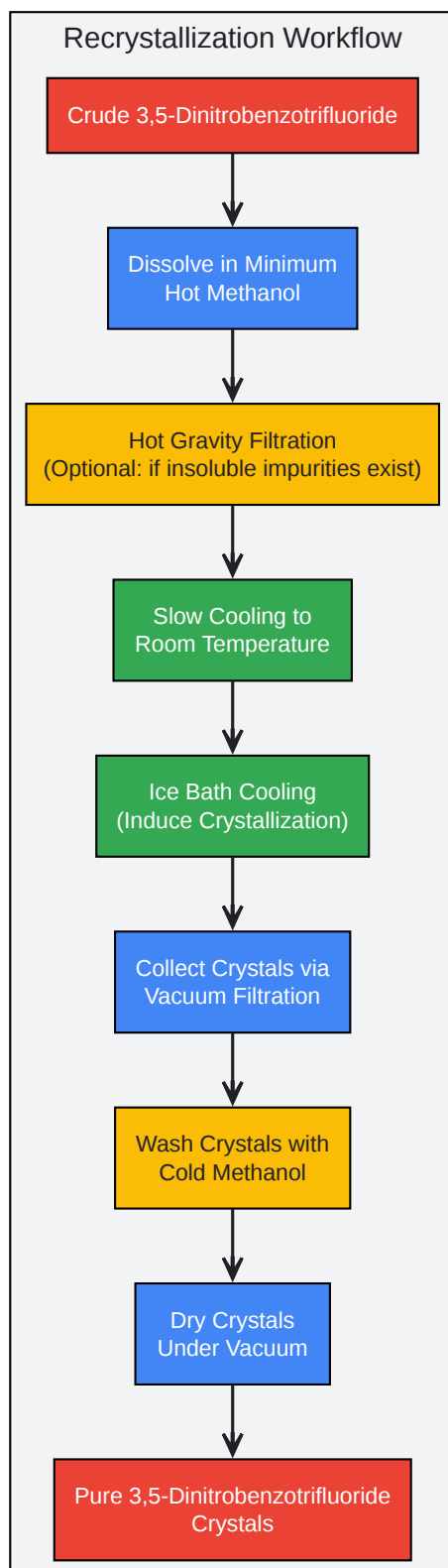
- Stemless funnel
- Fluted filter paper
- Büchner funnel and flask
- Vacuum source
- Ice bath
- Spatula and weighing scale
- Melting point apparatus

Safety Precautions

- Handle **3,5-Dinitrobenzotrifluoride** and methanol in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Methanol is flammable and toxic. Avoid open flames and ensure proper grounding of equipment.
- Avoid inhalation of dust from the solid compound and vapors from the solvent.

Recrystallization Workflow

The general workflow for the purification process is illustrated in the diagram below.



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- To cite this document: BenchChem. [Application Note: High-Purity 3,5-Dinitrobenzotrifluoride via Methanol Recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042144#purification-of-crude-3-5-dinitrobenzotrifluoride-by-recrystallization]

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